

# Application Notes and Protocols for Using Retinoic Acid in Cell Culture

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## Compound of Interest

Compound Name: *Dorignic acid*

Cat. No.: B15551698

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A Note on "**Dorignic Acid**": Initial searches for "**Dorignic acid**" did not yield information on a known compound used in cell culture. It is presumed this may be a typographical error. This document will focus on All-trans Retinoic Acid (ATRA), a widely studied and utilized compound in cell and developmental biology, aligning with the likely interests of researchers, scientists, and drug development professionals.

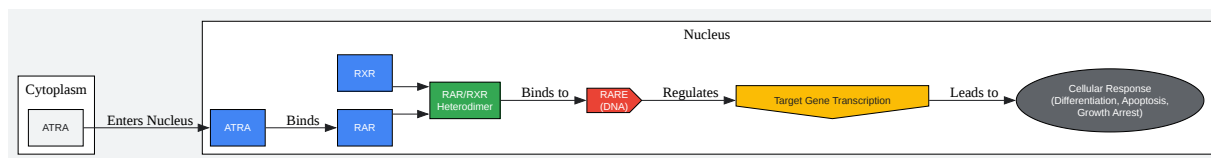
## Introduction to All-trans Retinoic Acid (ATRA)

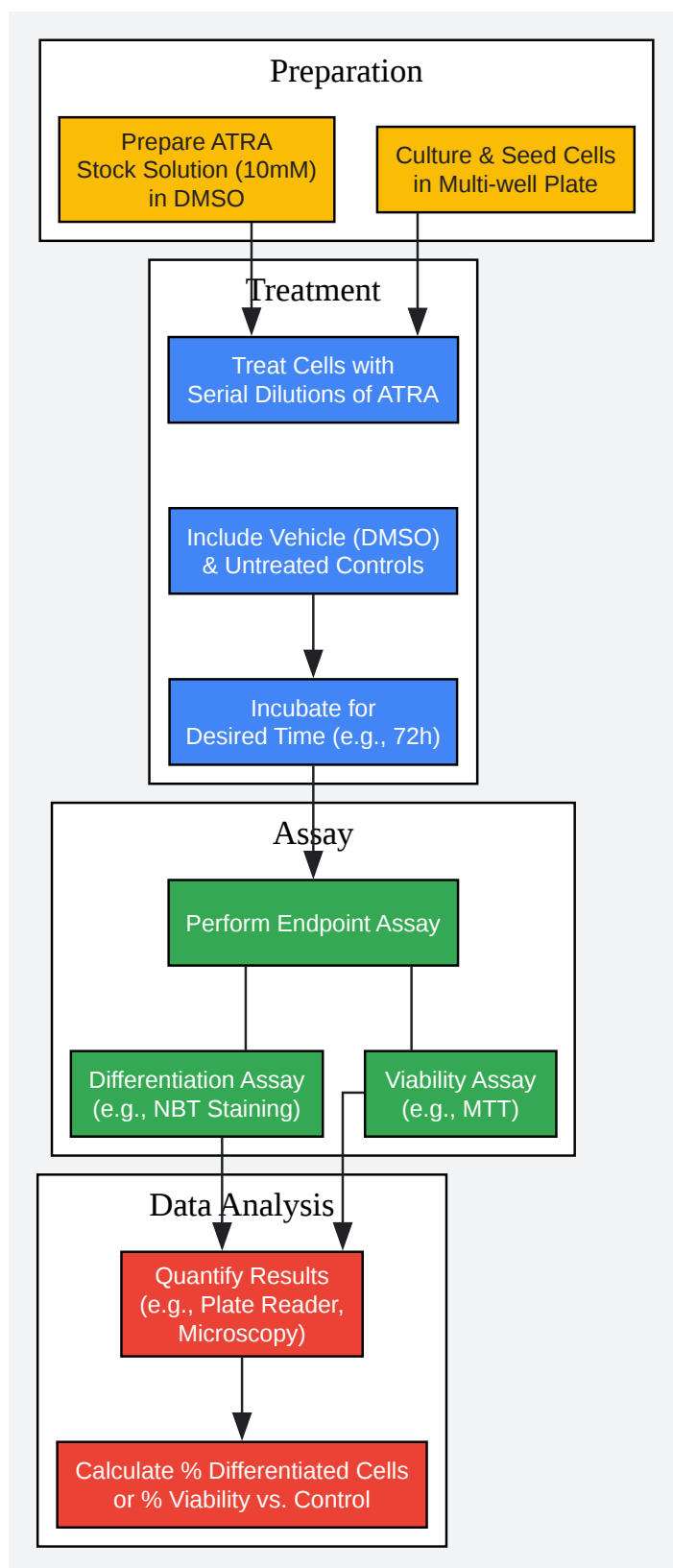
All-trans Retinoic Acid (ATRA) is a biologically active metabolite of vitamin A (retinol) that plays a crucial role in various physiological processes, including embryonic development, cell differentiation, proliferation, and apoptosis.[1][2] In the context of cell culture, ATRA is extensively used as a signaling molecule to induce the differentiation of various cell types, including embryonic stem cells, neural stem cells, and hematopoietic progenitor cells.[2][3] Its ability to promote the terminal differentiation of cancer cells, such as in acute promyelocytic leukemia (APL), has established it as a cornerstone of differentiation-induction therapy.[1][4]

## Mechanism of Action: The Retinoid Signaling Pathway

ATRA exerts its biological effects by modulating gene expression through a well-defined signaling pathway. As a lipophilic molecule, it readily crosses the cell membrane and enters the nucleus.

- **Receptor Binding:** In the nucleus, ATRA binds to specific nuclear receptors: the Retinoic Acid Receptors (RARs), which exist in three subtypes ( $\alpha$ ,  $\beta$ ,  $\gamma$ ).<sup>[5]</sup>
- **Heterodimerization:** The ligand-bound RAR forms a heterodimer with another nuclear receptor, the Retinoid X Receptor (RXR).<sup>[1][2][6]</sup>
- **DNA Binding:** This RAR/RXR heterodimer complex binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs), located in the promoter regions of target genes.<sup>[1][2][5]</sup>
- **Transcriptional Regulation:** The binding of the complex to RAREs, along with the recruitment of co-activator or co-repressor proteins, activates or represses the transcription of downstream genes. This modulation of gene expression ultimately orchestrates the cellular response to ATRA, leading to changes in cell fate, such as differentiation or growth arrest.<sup>[1][5]</sup>





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